

Technical Support Center: Pocapavir Cell-Based Assays

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Compound of Interest

Compound Name: Pocapavir

Cat. No.: B1678965

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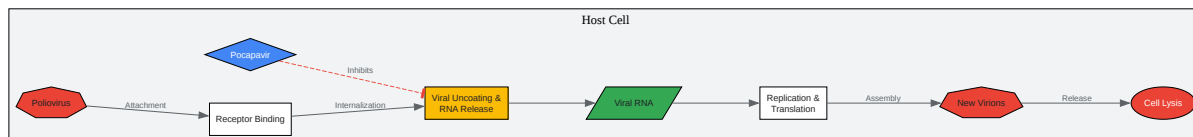
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **Pocapavir** in cell-based assays.

Introduction to Pocapavir

Pocapavir (also known as V-073 or SCH-48973) is a potent, orally active antiviral compound that inhibits the replication of enteroviruses, including poliovirus.^[1] Its mechanism of action involves binding to a hydrophobic pocket within the viral capsid protein VP1. This binding stabilizes the capsid, preventing the conformational changes necessary for the virus to uncoat and release its RNA into the host cell, thereby halting the infection at an early stage.^{[1][2]}

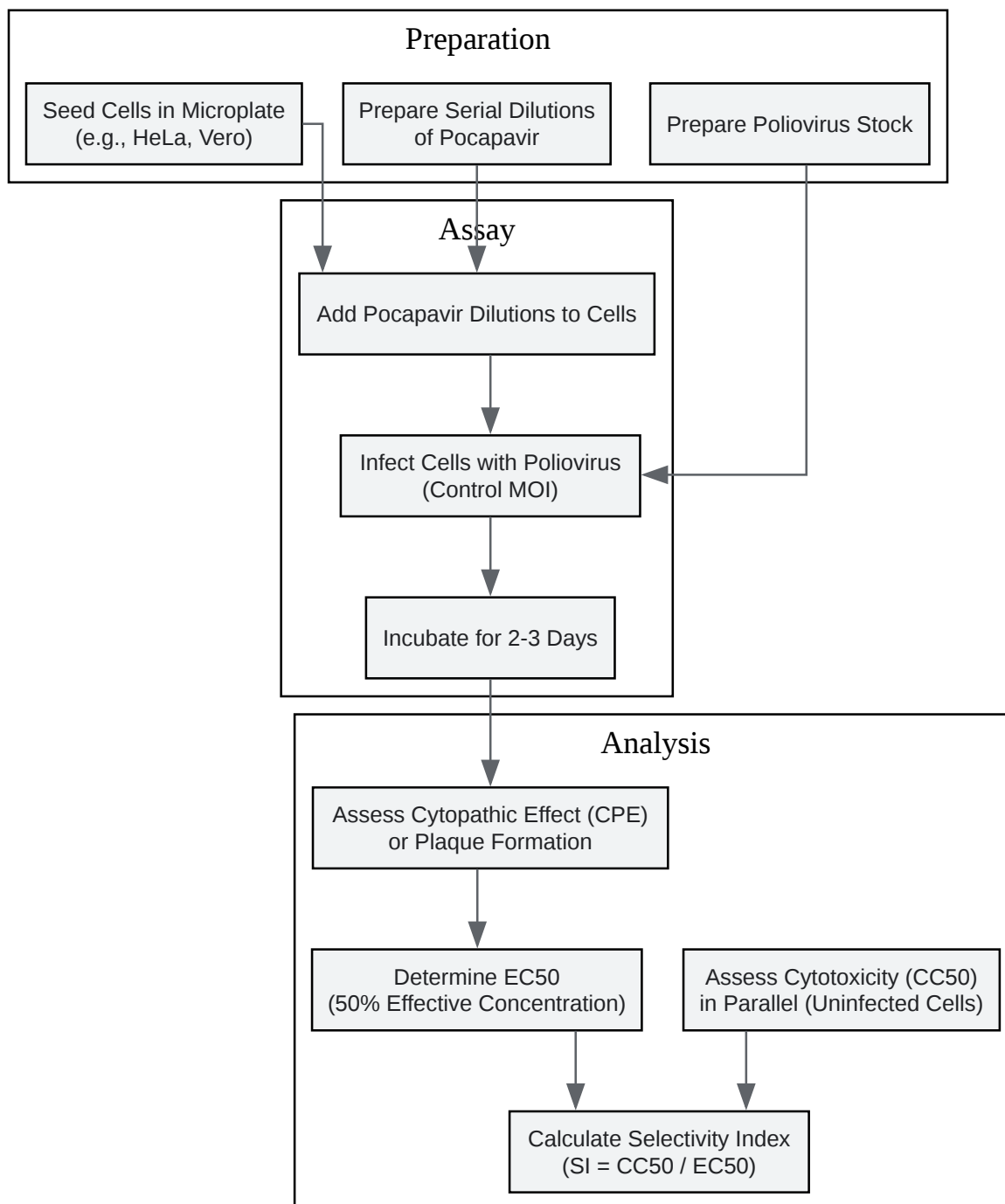
Signaling Pathway and Experimental Workflow Diagrams

To visually represent the processes involved in **Pocapavir** treatment and analysis, the following diagrams have been generated.



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Caption: **Pocapavir**'s mechanism of action.



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References

- 1. Frontiers Publishing Partnerships | Antiviral activity in vitro of double combinations of enteroviral inhibitors [frontierspartnerships.org]
- 2. Plaque Reduction Neutralization Test (PRNT) Protocol - Creative Biolabs [neutab.creative-biolabs.com]
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